

A Technical Guide to the Physical Properties of α -Methylbenzyl Cyanide

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Compound of Interest

Compound Name: 2-Phenylpropanenitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of α -methylbenzyl cyanide (also known as α -methylphenylacetonitrile). The information herein is intended to support research, development, and quality control activities by providing essential physicochemical data, standardized experimental protocols for its verification, and a visualization of a typical synthetic workflow.

Core Physical and Chemical Properties

α -Methylbenzyl cyanide is an organic compound with the chemical formula $C_6H_5CH(CH_3)CN$. [1][2] It is a key intermediate in various organic syntheses. Understanding its physical properties is crucial for its handling, application, and the development of processes in which it is a constituent.

Data Summary

The quantitative physical properties of α -methylbenzyl cyanide are summarized in the table below for quick reference and comparison.

Property	Value	Units	Conditions
Molecular Formula	C ₉ H ₉ N	-	-
Molecular Weight	131.17	g/mol	-
CAS Number	1823-91-2	-	-
Density	0.985	g/mL	at 25 °C
Boiling Point	231	°C	at 760 mmHg
Melting Point	Not Applicable	-	-
Refractive Index	1.5106	-	at 20 °C
Flash Point	94	°C	Closed Cup
Solubility	Slightly soluble in water; Soluble in benzene, ethyl ether, ethanol.	-	-

[Sources:[\[1\]](#)[\[3\]](#)]

Experimental Protocols

The following sections detail generalized, standard laboratory methodologies for the determination of the key physical properties of liquid organic compounds like α -methylbenzyl cyanide.

Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the external pressure.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or heating mantle)
- Stand and clamps

Procedure:

- A small amount (a few milliliters) of α -methylbenzyl cyanide is placed into the small test tube.
[6][7]
- A capillary tube, sealed at one end, is placed into the liquid with the open end submerged.[4]
[8]
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The entire assembly is immersed in a Thiele tube or an oil bath.[4]
- The bath is heated gently and steadily.[8]
- As the temperature rises, air trapped in the capillary tube will slowly exit. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[4]
[6][8]
- The heat source is removed, and the liquid is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[4]

Determination of Density (Pycnometer or Volumetric Method)

Density is the mass of a substance per unit volume.[9]

Apparatus:

- Pycnometer or a graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.001 g)
- Temperature-controlled water bath

Procedure:

- The mass of a clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.[\[10\]](#)
- The container is filled with a known volume of α -methylbenzyl cyanide (e.g., 25 mL). Care should be taken to read the volume from the bottom of the meniscus if using a graduated cylinder.[\[10\]](#)
- The container with the liquid is weighed again to determine the total mass.[\[10\]](#)
- The mass of the liquid is calculated by subtracting the mass of the empty container from the total mass.[\[10\]](#)
- The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[9\]](#)
- For higher accuracy, the procedure should be performed at a constant temperature (e.g., 25 °C) using a water bath, and the average of multiple measurements should be taken.

Determination of Refractive Index (Abbe Refractometer)

The refractive index measures how light propagates through a substance and is a characteristic property.[\[11\]](#)

Apparatus:

- Abbe Refractometer
- Constant temperature water circulator
- Dropper or pipette
- Lint-free tissue

- Solvents for cleaning (e.g., acetone, ethanol)

Procedure:

- The refractometer is turned on and the prism temperature is set to 20 °C using the water circulator.
- The prism surfaces are cleaned with a suitable solvent (e.g., acetone) and a soft, lint-free tissue.[\[12\]](#)
- Using a dropper, a few drops of α -methylbenzyl cyanide are placed on the surface of the lower prism.[\[11\]](#)[\[12\]](#)
- The prisms are closed and locked securely.
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the handwheel is adjusted until the field of view shows a distinct light and dark region.[\[12\]](#)
- The compensator knob is turned to eliminate any color fringe at the boundary, resulting in a sharp, black-and-white dividing line.
- The main adjustment knob is used to center the sharp boundary line precisely on the crosshairs of the eyepiece.[\[12\]](#)
- The refractive index value is read directly from the instrument's scale.

Determination of Flash Point (Closed Cup Method)

The flash point is the lowest temperature at which a liquid's vapors will ignite when an ignition source is present.[\[13\]](#)[\[14\]](#) The closed cup method is preferred for its higher precision as it contains the vapors.[\[13\]](#)[\[15\]](#)

Apparatus:

- Closed cup flash point tester (e.g., Pensky-Martens or Abel apparatus)[\[16\]](#)

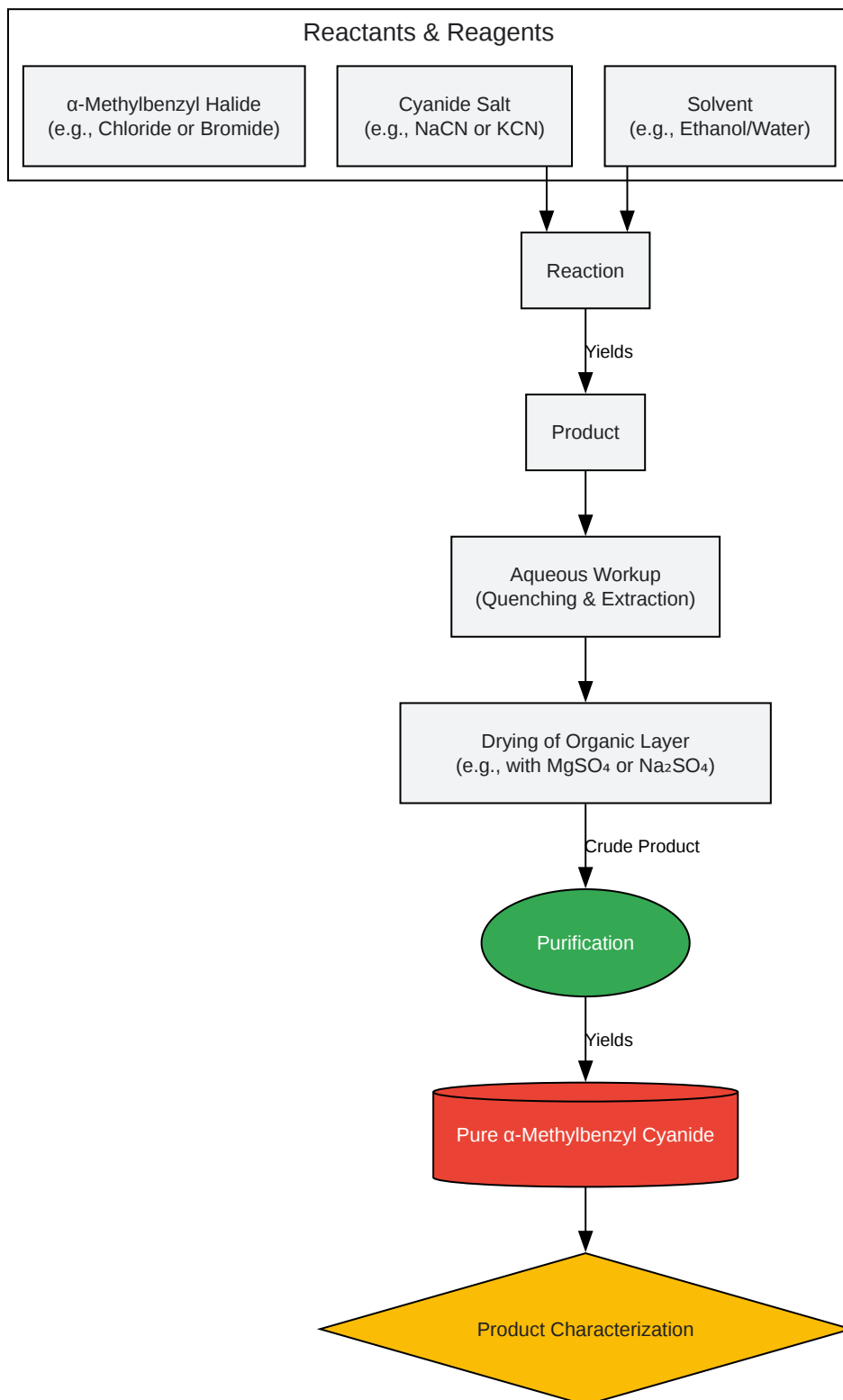
- Calibrated thermometer
- Heat source

Procedure:

- A specified volume of the α -methylbenzyl cyanide sample is placed into the test cup of the apparatus.[\[15\]](#)[\[17\]](#)
- The lid is sealed, and the sample is heated at a slow, constant rate.
- An ignition source (a small flame or spark) is periodically introduced into the vapor space of the cup.
- The temperature at which a distinct flash is observed inside the cup is recorded as the flash point.[\[15\]](#)[\[17\]](#)
- It is crucial to use a new sample for each test to ensure accuracy.[\[17\]](#)

Synthesis and Purification Workflow

While no specific biological signaling pathways involving α -methylbenzyl cyanide were identified, a critical workflow for professionals in this field is its synthesis and subsequent purification. The following diagram illustrates a generalized workflow for the preparation of a benzyl cyanide derivative, which is applicable to α -methylbenzyl cyanide.

General Workflow for Synthesis and Purification of α -Methylbenzyl Cyanide[Click to download full resolution via product page](#)Caption: Generalized workflow for the synthesis and purification of α -methylbenzyl cyanide.

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